

# "CAS number 57164-99-5 physicochemical data"

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## Compound of Interest

**Compound Name:** *N*-(4-amino-2-methoxyphenyl)methanesulfonamide

**Cat. No.:** B1601090

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An In-depth Technical Guide to the Physicochemical Properties of 4-Anilino-1-benzylpiperidine (CAS No. 1155-56-2)

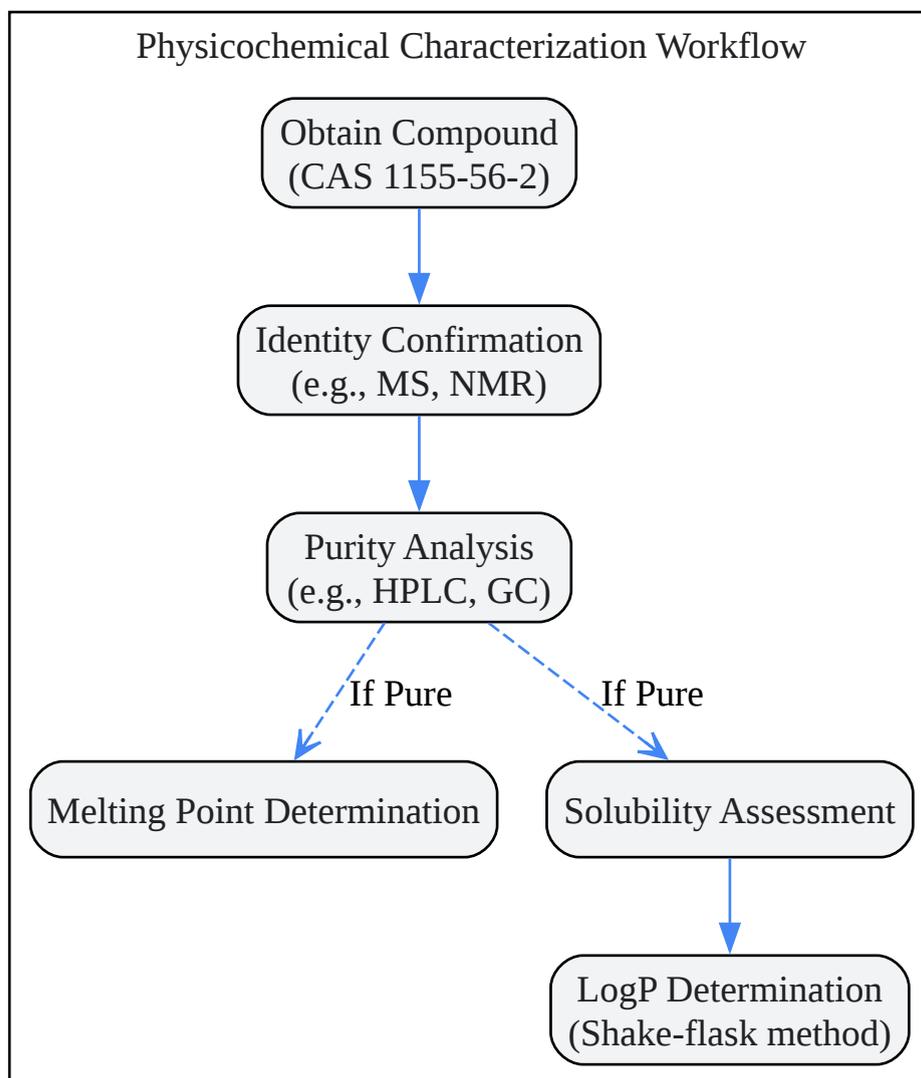
## Introduction

4-Anilino-1-benzylpiperidine, also known by its CAS Number 1155-56-2, is a significant chemical compound within the domain of pharmaceutical sciences. It serves as a crucial intermediate in the synthesis of various pharmaceutical agents, most notably in the preparation of fentanyl derivatives[1][2][3]. Its role extends to being an analytical reference standard for opioids, making it indispensable for forensic and research applications[4]. This guide provides a comprehensive overview of the physicochemical data for 4-Anilino-1-benzylpiperidine, tailored for researchers, scientists, and professionals in drug development.

It is important to note that while the initial query referenced CAS number 57164-99-5, the widely recognized and documented identifier for 4-Anilino-1-benzylpiperidine in scientific literature and commercial databases is 1155-56-2. This document will proceed using the latter, more established CAS number.

## Chemical Identity and Structural Information

The fundamental identity of a compound is established by its structure and nomenclature. 4-Anilino-1-benzylpiperidine is structurally characterized by a piperidine ring substituted with an aniline group at the 4-position and a benzyl group at the 1-position.



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## Sources

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